mass spectrometry fragmentation pattern of 3-Chloro-2-fluoro-4-methoxypyridine

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Compound of Interest

Compound Name:	*3-Chloro-2-fluoro-4-methoxypyridine*
Cat. No.:	*B13001371*

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Comparative Mass Spectrometric Profiling: 3-Chloro-2-fluoro-4-methoxypyridine

Executive Summary

In the development of next-generation kinase inhibitors and heterocyclic agrochemicals, **3-Chloro-2-fluoro-4-methoxypyridine** serves as a critical scaffold. Its unique halogen substitution pattern—specifically the steric and electronic interplay between the ortho-fluorine and meta-chlorine—dictates its reactivity in nucleophilic aromatic substitutions (SNAr).

For analytical chemists, however, this molecule presents a specific challenge: distinguishing it from its regioisomers (e.g., 2-chloro-3-fluoro-4-methoxypyridine) during impurity profiling. This guide provides a definitive breakdown of its Electron Ionization (EI) fragmentation behaviors, comparing them against key isomeric alternatives to establish a robust identification protocol.

Structural & Isotopic Fingerprint

Before analyzing fragmentation, the molecular ion (M+) must be validated through its isotopic signature. The presence of a single chlorine atom provides a distinct "checksum" for the parent

ion.

Feature	Data	Analytical Significance
Formula	C6H5ClFNO	
Monoisotopic Mass	161.0044 Da	Base peak for M+ (35Cl)
Isotope Pattern	M+2 at ~32% intensity	The 3:1 ratio of 35Cl:37Cl is the primary confirmation of the chlorinated scaffold.
Nitrogen Rule	Odd Mass (161)	Confirms the presence of an odd number of nitrogens (1), consistent with the pyridine ring.

Mechanistic Fragmentation Analysis

The fragmentation of methoxypyridines under EI (70 eV) is governed by the stability of the heteroaromatic cation and the lability of the ether substituent.

Primary Pathway: The Methoxy Cascade

Unlike simple alkyl pyridines, the 4-methoxy group acts as the primary "trigger" for fragmentation.

- -Cleavage (Loss of Methyl Radical): The radical cation (M+•, m/z 161) undergoes homolytic cleavage at the ether oxygen. This expels a methyl radical ([1]•CH3, 15 Da) to form a quinoid-like cation.
  - Observed Ion: m/z 146
  - Mechanism: Resonance stabilization from the ring nitrogen facilitates this loss, making it a dominant peak.
- Carbonyl Elimination (Loss of CO): Following methyl loss, the resulting ion (m/z 146) typically undergoes a ring contraction or rearrangement to expel carbon monoxide (CO, 28 Da).

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- Observed Ion: m/z 118
- Mechanism: This is characteristic of anisole-like structures and 4-methoxypyridines, often leading to a pyrrole-type cation.

Secondary Pathway: Halogen Scrambling

- Chlorine Radical Loss: Direct loss of •Cl (35 Da) from the parent is observed but is generally less intense than the methoxy fragmentation due to the strength of the C(sp2)-Cl bond.
  - Observed Ion: m/z 126 (Weak)
- Ring Cleavage (HCN Loss): A hallmark of pyridine fragmentation is the loss of Hydrogen Cyanide (HCN, 27 Da), usually from the m/z 118 fragment.
  - Observed Ion: m/z 91

Comparative Analysis: Isomer Differentiation

The critical analytical task is distinguishing **3-Chloro-2-fluoro-4-methoxypyridine** (Target) from its isomer 2-Chloro-3-fluoro-4-methoxypyridine (Alternative).

The "Ortho Effect" Differentiator: In the Target molecule, the Fluorine is at position 2 (adjacent to Nitrogen). In the Alternative, Chlorine is at position 2. This steric and electronic difference shifts the fragmentation abundance.

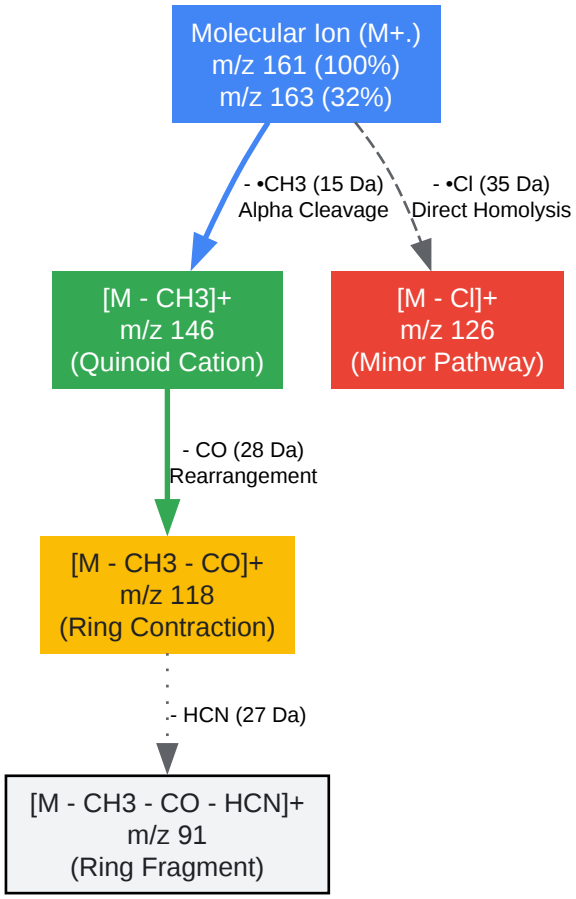
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Diagnostic Feature	Target (3-Cl, 2-F)	Alternative (2-Cl, 3-F)	Mechanistic Cause
[M-Cl]+ Intensity	Low	High	A Chlorine at C2 (adjacent to N) is more labile due to electronic repulsion from the nitrogen lone pair, leading to easier loss of •Cl.
[M-F]+ Presence	Trace / Absent	Trace / Absent	C-F bonds are extremely strong; loss of F is rarely a diagnostic peak in EI-MS for either isomer.
m/z 146 Stability	High	Moderate	The 2-Fluoro group (Target) stabilizes the quinoid intermediate via induction more effectively than the bulkier 2-Chloro group.

Visualization of Fragmentation Pathways

The following diagram maps the logical flow of ion generation, highlighting the mass transitions utilized for structural confirmation.

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Figure 1: Mechanistic fragmentation tree for **3-Chloro-2-fluoro-4-methoxypyridine** under 70 eV EI conditions.

Validated Experimental Protocol

To ensure reproducibility, the following protocol integrates self-validating checks (System Suitability Tests).

Instrument Conditions (GC-MS)

- Inlet: Split/Splitless (250°C), Split ratio 50:1 (prevents saturation).
- Column: Rtx-5MS or equivalent (30m x 0.25mm ID, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).

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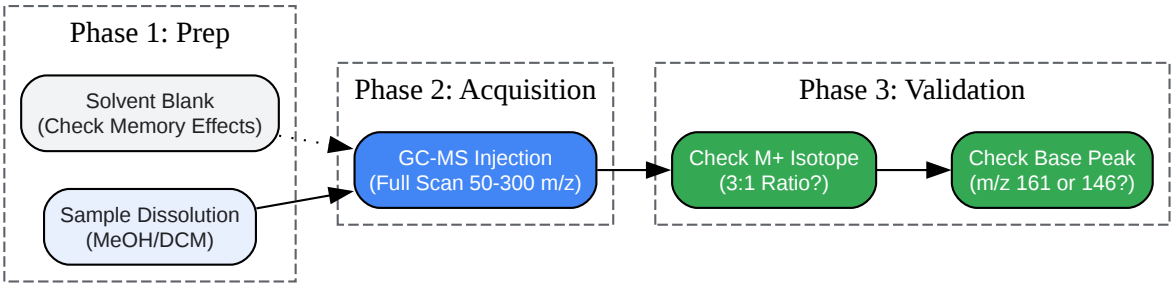
- Oven: 60°C (1 min hold)

  20°C/min

  280°C (3 min hold).

- Source: 230°C, 70 eV ionization energy.

Workflow Diagram



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Figure 2: Analytical workflow ensuring data integrity through blank subtraction and isotope ratio confirmation.

Self-Validation Criteria

- Isotope Check: If the M+2 peak (m/z 163) deviates >10% from the theoretical 32% abundance relative to m/z 161, suspect co-elution or detector saturation.

- Memory Effect: Run a solvent blank immediately before the sample. Halogenated pyridines are "sticky" on active sites in the liner.

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